

An In-depth Technical Guide to 4-Acetylphenyl dimethylcarbamate

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Compound of Interest

Compound Name: 4-Acetylphenyl dimethylcarbamate

Cat. No.: B2398528

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Introduction

4-Acetylphenyl dimethylcarbamate is an organic chemical compound that belongs to the carbamate class of molecules. Carbamates are esters of carbamic acid and are characterized by the presence of a carbamate group ($-\text{OC}(\text{O})\text{N}(\text{R})\text{R}'$). Due to the structural diversity possible within this class, carbamates have found applications in various fields, most notably as pesticides and in pharmaceuticals. This technical guide provides a comprehensive overview of the available scientific and technical information regarding **4-Acetylphenyl dimethylcarbamate**, with a focus on its discovery, history, chemical properties, synthesis, and potential biological activity.

Historical Context: The Rise of Carbamates

The history of carbamates as biologically active compounds dates back to the 19th century with the investigation of the Calabar bean, which led to the isolation of physostigmine, a carbamate alkaloid.[1] The insecticidal properties of synthetic carbamates were discovered in the 1930s, and these compounds were subsequently developed for agricultural use in the 1940s.[2] Carbamates, along with organophosphates, became a significant class of insecticides, largely replacing the more persistent organochlorine pesticides.[2][3] A major breakthrough in this area was the commercial introduction of carbaryl in 1958.[4] The development and application of carbamates have since expanded into the realm of medicinal chemistry, where the carbamate moiety is a key structural feature in many approved drugs.[5][6]

Physicochemical Properties

Detailed experimental data on the physical and chemical properties of **4-Acetylphenyl dimethylcarbamate** are not widely available in the published literature. However, some key identifiers and basic properties can be compiled from chemical supplier databases and spectral information.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ NO ₃	
Molecular Weight	207.23 g/mol	
CAS Number	3692-44-6	
Storage Temperature	2-8°C	[7]

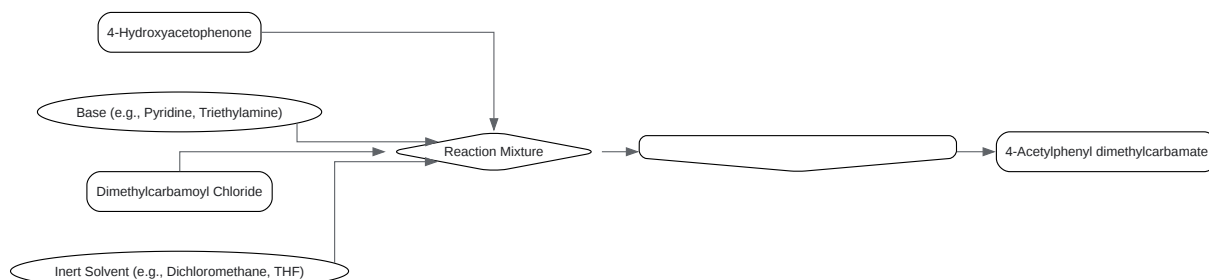
Spectroscopic Data

A ¹³C Nuclear Magnetic Resonance (NMR) spectrum is available for a compound identified as "PARA-ACETYLPHENYL-N,N-DIMETHYLCARBAMATE," which corresponds to **4-Acetylphenyl dimethylcarbamate**. [8]

Synthesis

A specific, detailed experimental protocol for the synthesis of **4-Acetylphenyl dimethylcarbamate** is not explicitly described in the available scientific literature. However, the general synthesis of phenyl N,N-dimethylcarbamates can be inferred from established chemical methodologies for carbamate formation. A common method for synthesizing such compounds involves the reaction of a phenol with a carbamoyl chloride.

Experimental Workflow: General Synthesis of Phenyl N,N-dimethylcarbamates



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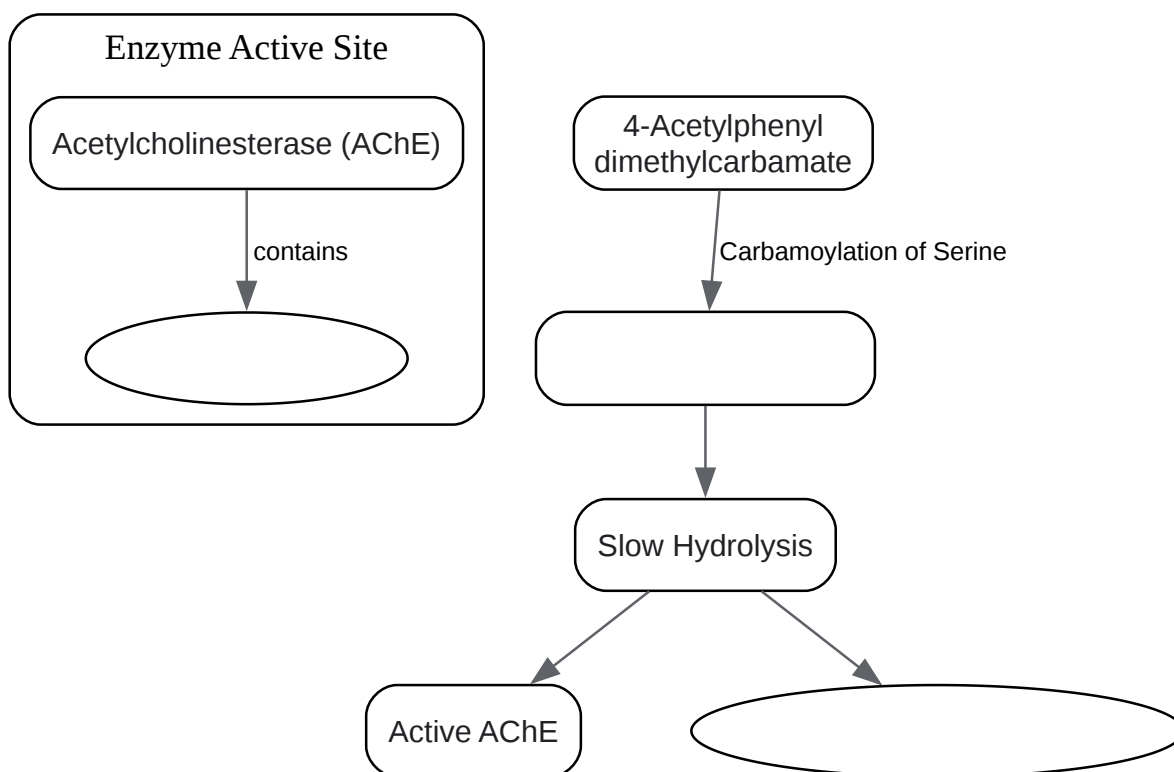
Caption: General workflow for the synthesis of **4-Acetylphenyl dimethylcarbamate**.

Potential Biological Activity: Cholinesterase Inhibition

Carbamates are a well-established class of cholinesterase inhibitors.[9][10][11][12] These enzymes, primarily acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), are responsible for the hydrolysis of the neurotransmitter acetylcholine. Inhibition of these enzymes leads to an accumulation of acetylcholine in the synaptic cleft, resulting in enhanced cholinergic neurotransmission. This mechanism is the basis for the insecticidal activity of many carbamates and their therapeutic use in conditions such as Alzheimer's disease, myasthenia gravis, and glaucoma.

Signaling Pathway: Mechanism of Cholinesterase Inhibition by Carbamates

The inhibitory action of carbamates on cholinesterases occurs through the carbamoylation of a serine residue within the enzyme's active site. This process renders the enzyme temporarily inactive. The carbamoylated enzyme is then slowly hydrolyzed to regenerate the active enzyme, a process that is significantly slower than the hydrolysis of acetylcholine.



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Caption: Mechanism of cholinesterase inhibition by carbamates.

While the general mechanism of cholinesterase inhibition by carbamates is well-understood, specific quantitative data on the inhibitory potency (e.g., IC_{50} values) of **4-Acetylphenyl dimethylcarbamate** against AChE or BChE are not available in the current body of scientific literature.

Conclusion

4-Acetylphenyl dimethylcarbamate is a chemical entity whose existence is confirmed through its commercial availability and limited spectroscopic data. While its history and discovery are not well-documented, it belongs to the historically significant carbamate class of compounds. Based on the known activities of related N,N-dimethylcarbamates, it is plausible that **4-Acetylphenyl dimethylcarbamate** may exhibit cholinesterase inhibitory properties. However, a lack of specific experimental data on its synthesis, physicochemical properties, and biological activity necessitates further research to fully characterize this compound and explore

its potential applications. This guide serves as a summary of the currently available information and a framework for future investigation.

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